

A Comprehensive Technical Guide to 7-Chloro-2-methylquinoline

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Compound of Interest

Compound Name: 7-Chloro-2-methylquinoline

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For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Chloro-2-methylquinoline, a substituted quinoline derivative, is a significant chemical intermediate in the pharmaceutical industry.[1][2] Its structural scaffold is a key component in the synthesis of various therapeutic agents, most notably as a precursor in the production of Montelukast, a medication used for the management of asthma and seasonal allergic rhinitis. [3][4] This document provides a detailed overview of its chemical identity, physical properties, synthesis protocols, and its role in further chemical transformations.

Chemical Identity and Nomenclature

The unambiguous identification of a chemical compound is crucial for research and development. This section outlines the IUPAC name and common synonyms for **7-Chloro-2-methylquinoline**.

- IUPAC Name: **7-chloro-2-methylquinoline**[5]
- Synonyms: A variety of synonyms are used in literature and commercial listings for this compound. The most common synonym is 7-Chloroquinaldine.[5][6][7] Other synonyms include:
 - 2-methyl-7-chloroquinoline[5][6]

- Quinoline, 7-chloro-2-methyl-[5][6]
- 7-Chloro-2-methyl-quinoline[5][6]
- 7-chloro-2-méthylquinoléine[1]
- 7-cloro-2-metilquinolina[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **7-Chloro-2-methylquinoline** is presented in the table below. This data is essential for its handling, storage, and application in chemical synthesis.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ ClN	[1][5][7]
Molecular Weight	177.63 g/mol	[5][7]
CAS Number	4965-33-7	[1][5]
Appearance	White to light yellow or light brown crystalline powder/solid.	[1][2][3][8]
Melting Point	74-78 °C	[2][3][8]
Boiling Point	87 °C @ 0.5 mmHg	[2][8]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and dichloromethane.	[1][2]
pKa	4.25 ± 0.50 (Predicted)	[1]
Storage	Store in a cool, dry, and well-ventilated place in a tightly sealed container.	[1][8]

Experimental Protocols: Synthesis of 7-Chloro-2-methylquinoline

The synthesis of **7-Chloro-2-methylquinoline** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Synthesis via Doebner-von Miller Reaction

This classic method for quinoline synthesis is adapted for producing **7-Chloro-2-methylquinoline**.^[9]

- Materials:
 - 3-Chloroaniline
 - Crotonaldehyde
 - Hydrochloric acid (HCl)
 - An oxidizing agent (e.g., arsenic pentoxide, nitrobenzene, or p-chloranil)
 - Solvent (e.g., ethanol, water)
- Procedure:
 - A mixture of 3-chloroaniline and hydrochloric acid is prepared in a suitable solvent within a reaction vessel equipped with a reflux condenser and a stirrer.
 - The oxidizing agent is added to the mixture.
 - Crotonaldehyde is added dropwise to the stirred mixture while maintaining a controlled temperature.
 - The reaction mixture is then heated under reflux for a specified period.
 - Upon completion, the reaction mixture is cooled, and the product is isolated and purified, typically through recrystallization.

Synthesis from m-Chloroaniline and Vinyl Ether

This method provides an alternative route to **7-Chloro-2-methylquinoline**.^{[3][10]}

- Materials:
 - m-Chloroaniline (1 mmol)
 - Acetonitrile (5 mL)
 - Catalyst (10 mol%)
 - Vinyl ether (3 mmol)
- Procedure:
 - To a 50 mL round-bottomed flask equipped with a condenser and a PTFE stirrer, add m-chloroaniline, acetonitrile, the catalyst, and vinyl ether.
 - Heat the reaction mixture in the air at 80 °C.
 - Monitor the progress of the reaction using thin-layer chromatography (TLC).
 - Once the reaction is complete, remove the solvent by distillation under reduced pressure.
 - Purify the resulting residue by silica gel column chromatography using a hexane/ethyl acetate eluent to obtain **7-chloro-2-methylquinoline**.

Application in Further Synthesis: A Precursor for Drug Development

7-Chloro-2-methylquinoline is a valuable precursor, particularly in the synthesis of compounds with potential therapeutic applications.^{[4][9]} One notable application is its use in the synthesis of 7-chloro-2-vinylquinoline derivatives, which are key intermediates for anticancer and antimalarial agents.^[9]

Synthesis of 7-Chloro-2-vinylquinoline Derivatives

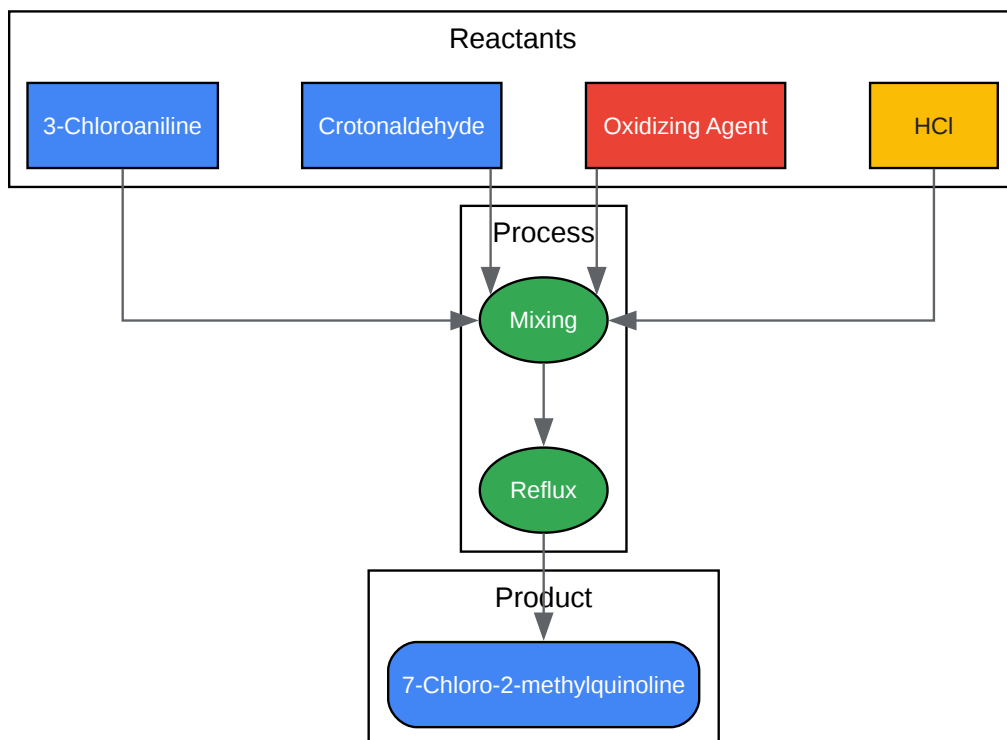
A microwave-assisted condensation reaction is an efficient method for this conversion.^[9]

- Materials:
 - **7-Chloro-2-methylquinoline** (1 mmol)
 - Aromatic aldehyde (e.g., 4-fluorobenzaldehyde) (1.2 mmol)
 - Trifluoromethanesulfonamide (TfNH₂) (0.2 mmol)
 - 1,4-Dioxane (2 mL)
- Procedure:
 - In a microwave vial, combine **7-chloro-2-methylquinoline**, the desired aromatic aldehyde, and trifluoromethanesulfonamide in 1,4-dioxane.
 - Seal the vial and irradiate the mixture in a microwave reactor at 150 °C for 20 minutes.
 - After cooling, the product can be purified directly by flash column chromatography on silica gel to yield the target 2-arylvinylquinoline.

Visualized Workflow and Pathways

The following diagrams illustrate key logical and experimental workflows related to **7-Chloro-2-methylquinoline**.

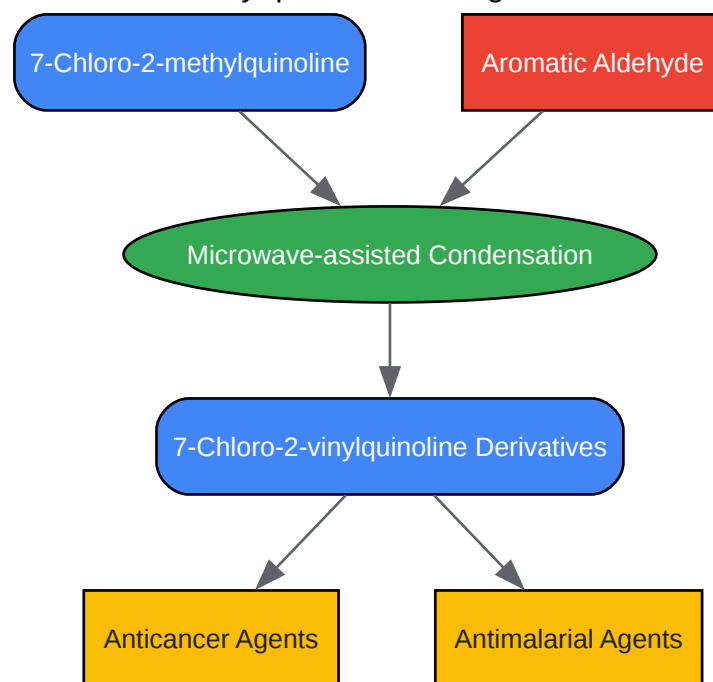
Synthesis of 7-Chloro-2-methylquinoline via Doebner-von Miller Reaction



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Caption: A flowchart of the Doebner-von Miller synthesis of **7-Chloro-2-methylquinoline**.

Role of 7-Chloro-2-methylquinoline in Drug Intermediate Synthesis



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Caption: The synthetic pathway from **7-Chloro-2-methylquinoline** to potential therapeutic agents.

Conclusion

7-Chloro-2-methylquinoline is a versatile and important chemical intermediate with well-established synthetic protocols. Its primary role as a precursor in the synthesis of pharmaceuticals, including antiasthmatic, anticancer, and antimalarial drugs, highlights its significance in medicinal chemistry and drug development.[3][4][9][11] The information provided in this guide serves as a valuable technical resource for professionals engaged in these fields.

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